

Spectral Characterization of 4-(1-Adamantyl)aniline Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	4-(1-adamantyl)aniline Hydrochloride
CAS No.:	7123-77-5
Cat. No.:	B1272143

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(1-Adamantyl)aniline hydrochloride is a notable organic compound that merges the rigid, bulky adamantyl cage with the versatile aniline scaffold. This unique combination of a lipophilic, three-dimensional adamantyl group and a polar anilinium moiety imparts distinct physicochemical properties, making it a molecule of interest in medicinal chemistry and materials science. The hydrochloride salt form enhances its solubility in aqueous media, a crucial factor for many pharmaceutical and biological applications.

Accurate structural elucidation and purity assessment are paramount in the development of any new chemical entity. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This in-depth technical guide provides a comprehensive analysis of the expected spectral data for **4-(1-adamantyl)aniline hydrochloride**, offering insights into the interpretation

of its NMR, IR, and MS spectra. The information presented herein is synthesized from established principles of spectroscopy and available data on analogous structures, providing a robust framework for the characterization of this compound.

Chemical Structure and Numbering

To facilitate the discussion of the spectral data, the chemical structure of **4-(1-adamantyl)aniline hydrochloride** is presented below with a systematic numbering scheme for the adamantyl and aniline moieties.

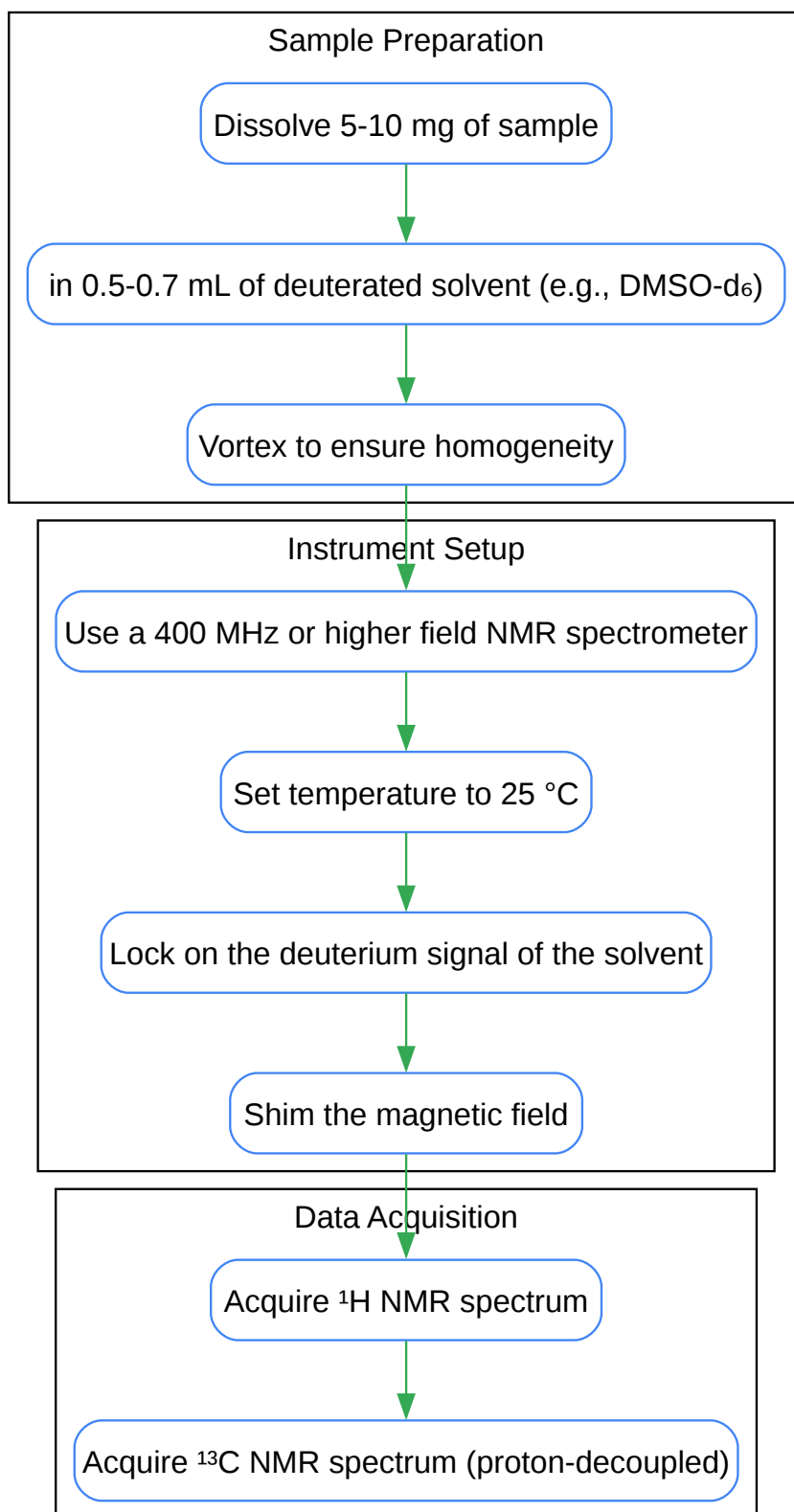
Caption: Structure of **4-(1-adamantyl)aniline hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **4-(1-adamantyl)aniline hydrochloride**, both ^1H and ^{13}C NMR will provide characteristic signals for the adamantyl cage and the anilinium ring.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate analysis.



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Caption: Workflow for NMR data acquisition.

¹H NMR Spectral Data

The ¹H NMR spectrum of **4-(1-adamantyl)aniline hydrochloride** is expected to show distinct signals for the adamantyl protons and the aromatic protons of the anilinium ring. The protonation of the amino group to form the anilinium ion will cause a downfield shift of the aromatic protons compared to the free aniline.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Adamantyl CH ₂ (6H)	~ 1.70 - 1.90	Multiplet	6H
Adamantyl CH (3H)	~ 2.00 - 2.20	Multiplet	3H
Adamantyl CH ₂ (6H)	~ 2.00 - 2.20	Multiplet	6H
Aromatic CH (ortho to -NH ₃ ⁺)	~ 7.30 - 7.50	Doublet	2H
Aromatic CH (meta to -NH ₃ ⁺)	~ 7.50 - 7.70	Doublet	2H
-NH ₃ ⁺	Broad singlet	3H	

Expertise & Experience Insights:

- The choice of a deuterated solvent like DMSO-d₆ is crucial as it can dissolve the hydrochloride salt and its exchangeable -NH₃⁺ protons are often observable as a broad singlet. In D₂O, this signal would exchange with the solvent and disappear.
- The adamantyl protons will appear as a complex set of overlapping multiplets in the aliphatic region (1.7-2.2 ppm) due to their rigid cage-like structure and multiple small coupling constants.^[1]
- The aromatic protons are expected to appear as two distinct doublets, characteristic of a 1,4-disubstituted benzene ring. The electron-withdrawing nature of the anilinium group (-NH₃⁺) deshields the aromatic protons, causing them to resonate at a lower field compared to 4-(1-adamantyl)aniline.

^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum will provide valuable information about the carbon skeleton of the molecule. The high symmetry of the adamantyl cage results in a simplified spectrum with only four distinct signals for its ten carbon atoms.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
Adamantyl CH_2	~ 29
Adamantyl C (quaternary)	~ 35
Adamantyl CH	~ 38
Adamantyl CH_2	~ 48
Aromatic CH (ortho to $-\text{NH}_3^+$)	~ 128
Aromatic CH (meta to $-\text{NH}_3^+$)	~ 130
Aromatic C (ipso, attached to adamantyl)	~ 145
Aromatic C (ipso, attached to $-\text{NH}_3^+$)	~ 135

Expertise & Experience Insights:

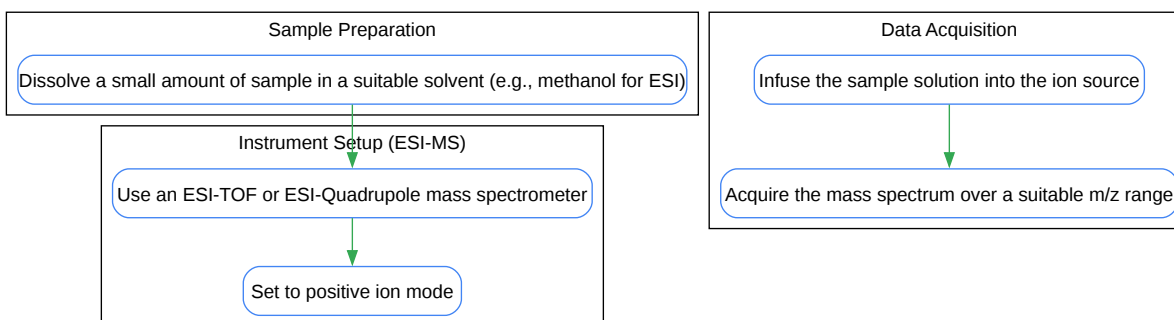
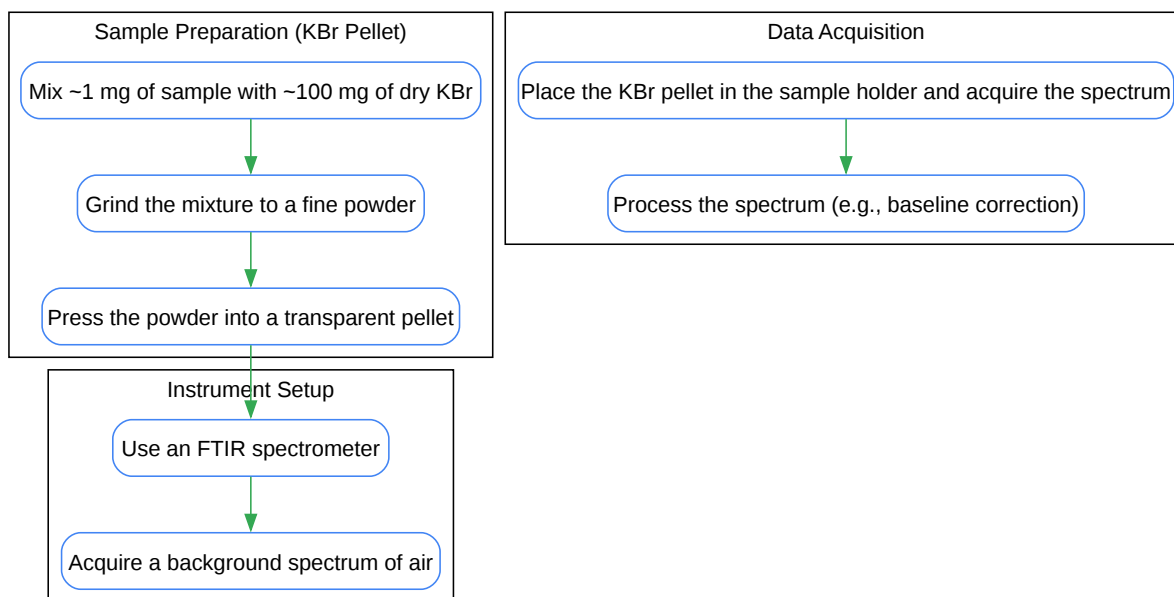
- The chemical shifts of the adamantyl carbons are well-established and serve as a reliable fingerprint for this moiety.^{[2][3]} The quaternary carbon (C1) directly attached to the aniline ring will be the most downfield of the adamantyl signals.
- Protonation of the amino group to an anilinium ion has a significant effect on the chemical shifts of the aromatic carbons. The ipso-carbon attached to the $-\text{NH}_3^+$ group (C4') is expected to be shielded (move upfield) compared to the free aniline, while the other aromatic carbons will experience a downfield shift.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The IR spectrum of **4-(1-adamantyl)aniline hydrochloride** will be dominated by the

characteristic vibrations of the anilinium ion and the C-H bonds of the adamantyl and aromatic moieties.

Experimental Protocol for IR Data Acquisition



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Caption: Workflow for ESI-MS data acquisition.

Expected Mass Spectral Data

The mass spectrum of **4-(1-adamantyl)aniline hydrochloride** ($C_{16}H_{22}ClN$, MW: 263.81) will likely show the molecular ion of the free base, 4-(1-adamantyl)aniline, as the hydrochloride salt will dissociate in the ion source.

m/z	Proposed Fragment	Notes
227	$[M]^+$ (of free base)	Molecular ion of 4-(1-adamantyl)aniline
135	$[C_{10}H_{15}]^+$	Adamantyl cation (very stable)
92	$[C_6H_5NH]^+$	Anilinium radical cation fragment

Expertise & Experience Insights:

- The base peak in the EI mass spectrum is expected to be the adamantyl cation at m/z 135. This is due to the exceptional stability of this tertiary carbocation, which is readily formed upon fragmentation. [4]* The molecular ion of the free base at m/z 227 should be observable, confirming the molecular weight of the organic portion of the molecule. [5]* In ESI-MS, the protonated molecule of the free base, $[M+H]^+$, would be observed at m/z 228.

Conclusion

This technical guide provides a detailed overview of the expected NMR, IR, and MS spectral data for **4-(1-adamantyl)aniline hydrochloride**. By understanding the characteristic spectral features of the adamantyl and anilinium moieties, researchers, scientists, and drug development professionals can confidently identify and characterize this compound. The provided experimental protocols and expert insights serve as a practical resource for obtaining and interpreting high-quality spectral data, ensuring the scientific integrity of their research.

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